

N-Ethylhexylone pharmacological effects and mechanism of action

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N-Ethylhexylone

CAS No.: 802605-02-3

Cat. No.: S1971641

[Get Quote](#)

What is Known: Chemical Profile

N-Ethylhexylone is a synthetic cathinone derivative identified in seized materials on the illicit drug market. Here are its key chemical characteristics:

- Chemical Name:** 1-(1,3-benzodioxol-5-yl)-2-(ethylamino)hexan-1-one [1].
- Structure:** It features a **methylenedioxy ring** attached to the phenyl group, a structural feature it shares with entactogens like MDMA. This suggests a potential serotonergic component to its activity, though this is hypothetical without direct experimental confirmation [1].
- Analytical Data:** The compound has been characterized using various techniques, which are crucial for its identification in forensic and toxicological analysis. The data below can serve as a reference for its identification.

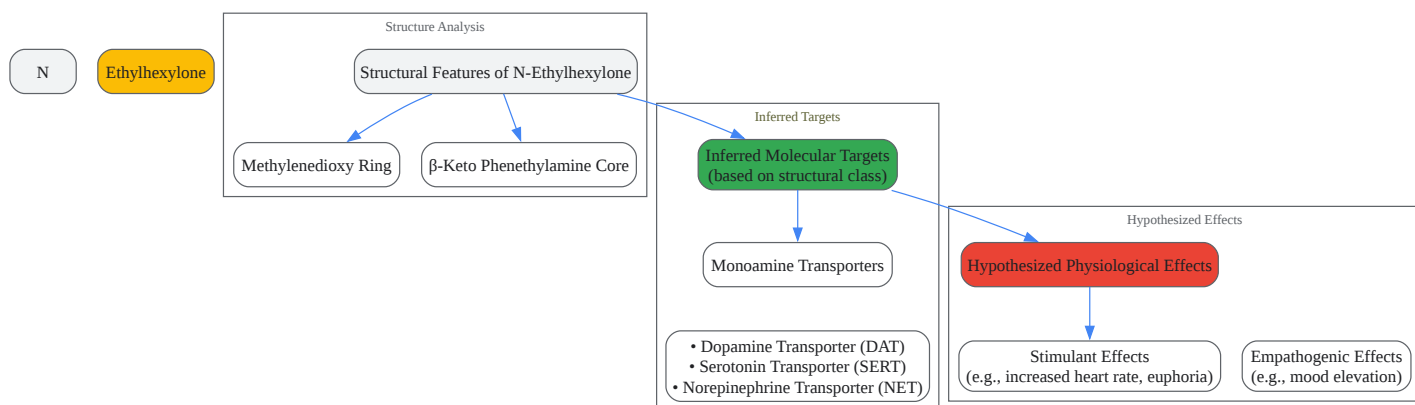
Table: Analytical Characterization of N-Ethylhexylone [1]

Analytical Method	Key Data	Forensic Application
HR-MS	[M+H] ⁺ : m/z 264.1597 (C ₁₅ H ₂₂ NO ₃)	Confirms molecular formula and exact mass.
GC-MS (EI mode)	Main fragment ions: m/z 114, 149, 58	Aids in initial screening; difficult to distinguish from isomers.

Analytical Method	Key Data	Forensic Application
ESI-MS/MS	[M+H] ⁺ : m/z 264; Major fragment: m/z 246 (loss of H ₂ O)	Provides more specific fragmentation data for confirmation.
NMR Spectroscopy	¹ H and ¹³ C chemical shifts provided	Definitive structural elucidation.

Research Gaps and Next Steps

The absence of pharmacological data for **N-Ethylhexylone** is a significant gap. Research on closely related substances suggests these are the most probable areas of its activity, but they require experimental validation.



[Click to download full resolution via product page](#)

Diagram of the hypothesized mechanism of action for **N-Ethylhexylone**, inferred from its structure.

To proceed with your research, I suggest the following steps:

- **Search Specialized Databases:** Query **scientific databases (PubMed, Google Scholar, Scopus)** using the terms "**N-Ethylhexylone**" along with keywords like "pharmacology", "dopamine", "serotonin", "uptake inhibition", and "receptor binding".
- **Investigate Close Analogs:** Since direct data is lacking, research on **structurally similar methylenedioxy cathinones** like methylone, pentylone, and eutylone can provide strong clues about its likely mechanism and effects [1].
- **Consult Toxicology Resources:** Check reports from organizations like the **Center for Forensic Science Research and Education (CFSRE)** or the **EMCDDA** for any emerging post-mortem or clinical case data.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. N-Butyl-Norbutylone and N-Ethylhexylone [mdpi.com]

To cite this document: Smolecule. [N-Ethylhexylone pharmacological effects and mechanism of action]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b1971641#n-ethylhexylone-pharmacological-effects-and-mechanism-of-action>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com